Application Note: Strategic RCM of 2,2-Diallylpent-4-en-1-amine

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Compound of Interest

Compound Name:	*2,2-Diallylpent-4-en-1-amine*
CAS No.:	*928836-00-4*
Cat. No.:	*B3179154*

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Executive Summary & Scientific Rationale

The substrate **2,2-Diallylpent-4-en-1-amine** (CAS 928836-00-4) represents a unique class of "gem-triallyl" scaffolds. Its transformation via Ring-Closing Metathesis (RCM) yields (1-allylcyclopent-3-en-1-yl)methanamine, a high-value precursor for conformationally restricted amino acids and gabapentinoid analogues.

The Core Challenge: The primary obstacle in this transformation is the free primary amine (

). Nitrogen lone pairs are potent Lewis bases that coordinate to the Ruthenium center of Grubbs-type catalysts, leading to rapid catalyst decomposition or the formation of inactive Ru-amine adducts.

The Solution: This protocol utilizes an In-Situ Ammonium Salt Strategy. By protonating the amine with a stoichiometric strong acid (p-Toluenesulfonic acid) prior to catalyst addition, we eliminate the Lewis basicity without requiring a separate protection/deprotection synthetic step. This method preserves atom economy and allows the use of standard Second-Generation Grubbs catalysts (G-II) or Hoveyda-Grubbs (HG-II) systems.

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Substrate Analysis & Reaction Pathway

The substrate possesses a quaternary carbon substituted with a methylamine group and three equivalent allyl groups. RCM selectively cyclizes two of these allyl groups to form a five-membered ring.

Reaction Scheme

The transformation proceeds from the acyclic tri-ene amine to the cyclic mono-ene ammonium salt, followed by a basic workup to liberate the product.



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Figure 1: Reaction pathway utilizing the in-situ salt protection strategy to prevent catalyst poisoning.

Detailed Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7][8]

- Substrate: **2,2-Diallylpent-4-en-1-amine** (Assay >95%).
- Catalyst: Grubbs Catalyst® 2nd Generation (G-II) OR Hoveyda-Grubbs 2nd Generation (HG-II).
- Acid:p-Toluenesulfonic acid monohydrate (pTsOH·H_2O).
- Solvent: Dichloromethane (DCM), anhydrous, degassed (Sparged with Argon for 15 mins).
- Quencher: Ethyl vinyl ether or Tris(hydroxymethyl)phosphine (THP).

Step-by-Step Methodology

Phase 1: In-Situ Protection (Salt Formation)

Critical Step: Failure to fully protonate the amine will kill the catalyst.

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- Dissolution: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve **2,2-Diallylpent-4-en-1-amine** (1.0 equiv) in anhydrous DCM.
  - Concentration: 0.1 M (High dilution favors RCM over intermolecular polymerization/ADMET).
- Acid Addition: Add pTsOH·H_2O (1.05 equiv) in one portion.
- Equilibration: Stir at room temperature (RT) for 15–20 minutes. Ensure the solution is clear; if a precipitate forms (ammonium salt), add a minimal amount of anhydrous Methanol (MeOH) to solubilize it, though pure DCM is preferred if solubility permits.

Phase 2: Catalytic Ring-Closing Metathesis

- Degassing: Sparge the reaction mixture with Argon or Nitrogen for 10 minutes to remove dissolved oxygen.
- Catalyst Addition: Add Grubbs-II catalyst (2–5 mol%) as a solid or dissolved in a minimal amount of degassed DCM.
  - Note: For difficult substrates, HG-II is more robust but G-II is generally sufficient for gem-disubstituted allyl systems.
- Reaction: Fit the flask with a reflux condenser and heat to 40°C (Reflux).
- Monitoring: Monitor via TLC or LC-MS.
  - Endpoint: Conversion is typically complete within 2–6 hours.
  - Observation: Evolution of ethylene gas (bubbles) indicates active metathesis.

Phase 3: Workup & Purification[1]

- Quenching: Once complete, cool to RT. Add Ethyl Vinyl Ether (50 equiv relative to catalyst) or THP (Tris(hydroxymethyl)phosphine) and stir for 30 minutes to deactivate the Ruthenium carbene.
- Free-Basing: Transfer the mixture to a separatory funnel. Add 1N NaOH (aq) until pH > 12.

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- Extraction: Extract with DCM (3 x). The product (free amine) will migrate to the organic layer.
- Drying: Dry combined organics over anhydrous

  or

  .
- Concentration: Remove solvent in vacuo.
  - Caution: The product is a low-molecular-weight amine and may be semi-volatile. Do not use high vacuum (< 10 mbar) for extended periods or heat excessively.
- Purification: If necessary, purify via flash chromatography on silica gel (Eluent: DCM/MeOH/NH4OH 90:10:1) or distill under reduced pressure (Kugelrohr).

Troubleshooting & Optimization Guide

Issue	Probable Cause	Corrective Action
No Reaction / Low Conversion	Amine poisoning (Incomplete protonation).	Ensure >1.0 equiv of pTsOH is used. Verify salt formation before adding catalyst.
Dimerization (ADMET)	Concentration too high.	Dilute reaction to 0.01 M or 0.005 M.
Isomerization	Ruthenium-hydride species formation.	Add 10 mol% Benzoquinone to scavenge hydrides. Use fresh catalyst.
Precipitation of Salt	Salt insolubility in DCM.	Use 10% MeOH in DCM or use Hexafluoroisopropanol (HFIP) as co-solvent (HFIP activates RCM).

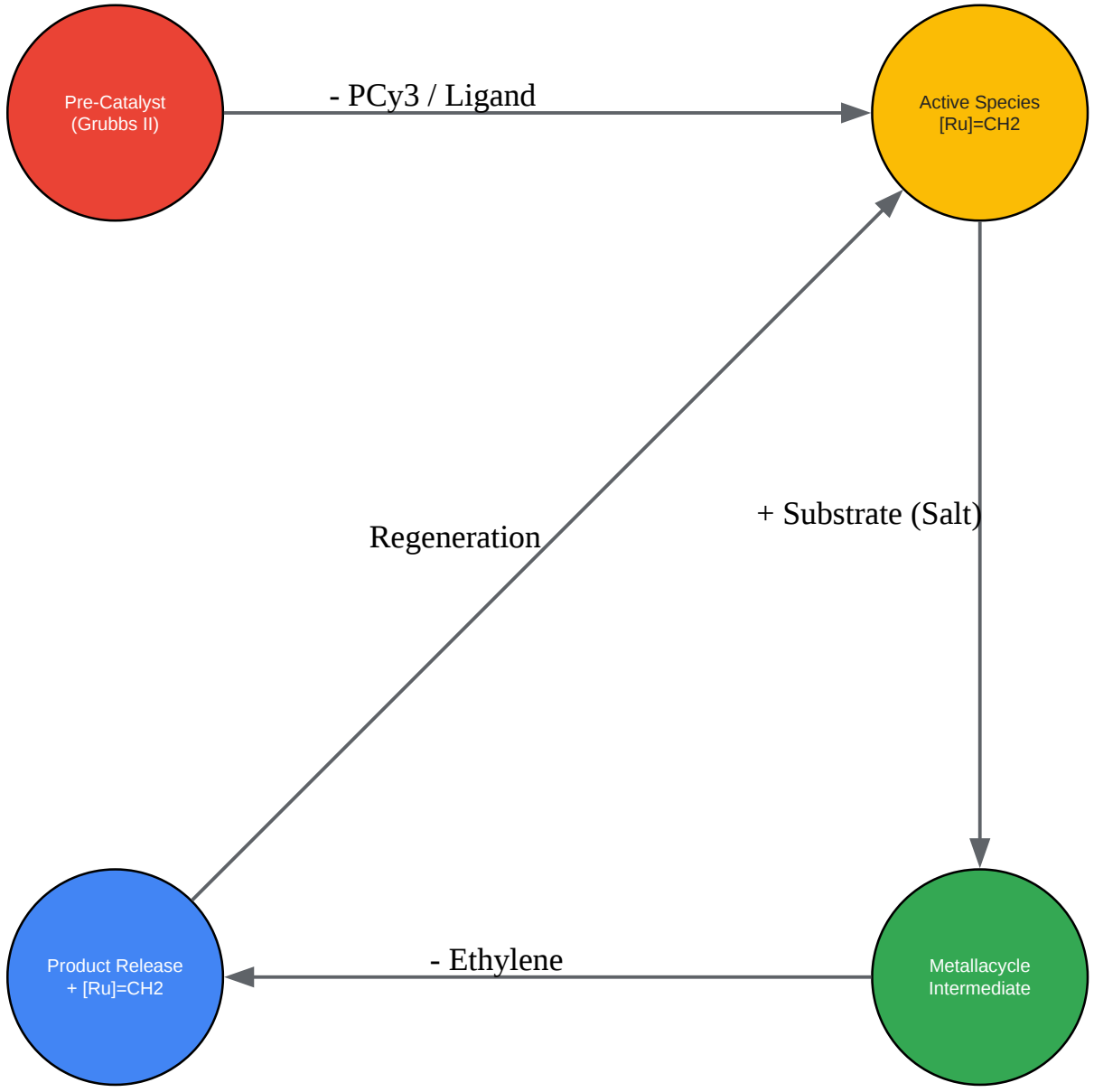
Mechanistic Insight: The "Thorpe-Ingold" Effect

The success of this RCM is heavily driven by the Thorpe-Ingold Effect (Gem-dialkyl effect). The quaternary carbon at the 2-position pre-organizes the allyl chains, compressing the bond angle

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and bringing the reactive alkenes into closer proximity. This entropic advantage makes the formation of the 5-membered ring significantly faster than intermolecular reactions, provided the amine is masked.

Catalyst Cycle Visualization



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Figure 2: Simplified catalytic cycle highlighting the active Ruthenium-Methylidene species.

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